

STF-118804 Stock Solution Preparation

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Compound Focus: STF-118804

CAS No.: 894187-61-2

Cat. No.: S548918

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The table below summarizes the key physical characteristics and standard preparation methods for **STF-118804** based on the information from several research chemical suppliers.

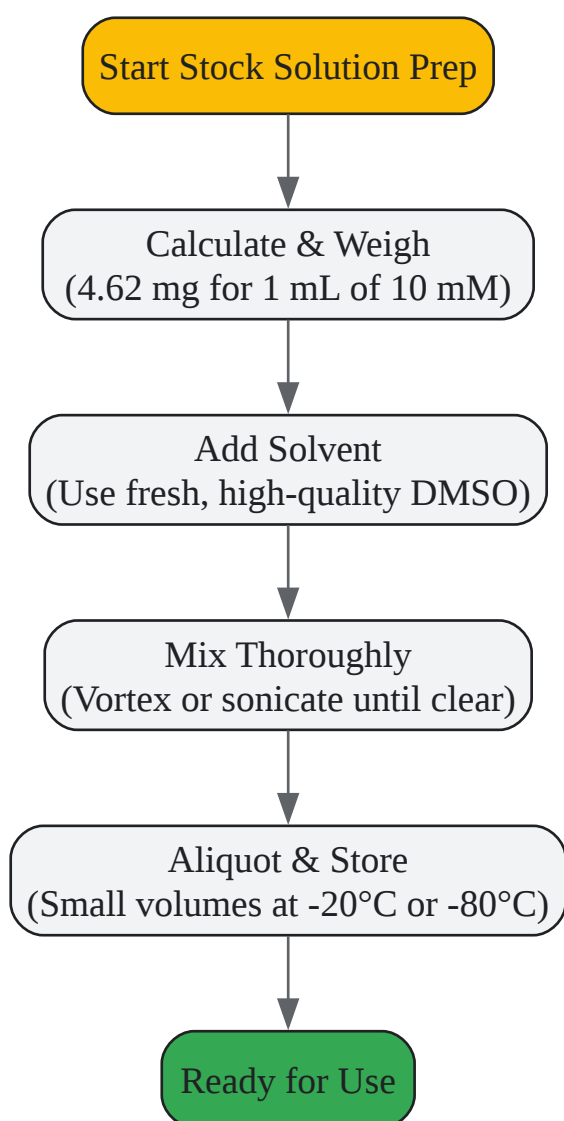
Parameter	Specification
Molecular Weight	461.53 g/mol [1] [2] [3]
Solubility in DMSO	~46-61 mg/mL (100-132 mM) [1] [4] [3]
Solubility in Water	Insoluble [1]
Solubility in Ethanol	Insoluble [1]
Standard Stock Concentration	10-100 mM in DMSO [5] [6] [3]
Purity	≥98% [5] [4] [2]
Recommended Storage	-20°C (solid and solution) [5] [4] [2]
Solution Stability	Up to 3 months at -20°C for DMSO solutions [4]

Step-by-Step Preparation Guide

Here is a consolidated protocol for preparing a 10 mM **STF-118804** stock solution:

- **Calculate the Mass.** For 1 mL of a 10 mM stock solution, you will need 4.62 mg of **STF-118804** (Molecular Weight: 461.53 g/mol).
- **Weigh the Compound.** Accurately weigh out the calculated mass of the solid compound.
- **Dissolve in DMSO.** Transfer the powder to a suitable vial and add 1 mL of fresh, high-quality, **moisture-absorbing DMSO** to achieve the final concentration [1]. **Note:** The solubility data indicates that DMSO is the preferred solvent; the compound is insoluble in water or ethanol [1].
- **Mix Thoroughly.** Vortex or sonicate the mixture briefly to ensure complete dissolution and a clear solution [3].
- **Aliquot and Store.** Divide the stock solution into small, single-use aliquots to minimize freeze-thaw cycles. Store the aliquots at **-20°C** or **-80°C for longer-term storage** [5] [4] [3].

This workflow outlines the key stages of the preparation process:



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Important Handling Notes

- **Use Fresh DMSO:** It is specifically noted that moisture-absorbing DMSO can reduce the solubility of **STF-118804**. Always use fresh DMSO from a newly opened bottle [1].
- **Confirm Solubility:** While the reported solubility is high, if you encounter difficulty dissolving the compound, sonication is recommended [3].
- **Quality Control:** The compound should be a "white to light yellow" solid [5]. Always check the Certificate of Analysis (CoA) for your specific batch for precise purity and molecular weight [2].

Frequently Asked Questions

Q1: What is the typical final working concentration of STF-118804 in cell culture assays? A1: Based on the literature, **STF-118804** is effective at low nanomolar (nM) concentrations. Cell viability assays for various cancer cell lines (e.g., B-ALL, pancreatic cancer) typically use concentrations ranging from **~6.25 nM to 100 nM** [1] [7].

Q2: My stock solution has been through multiple freeze-thaw cycles. Should I still use it? A2: It is not recommended. To ensure stability and potency, it is best to use freshly prepared stock solutions. Supplier Focus Biomolecules notes that solutions in DMSO are stable for up to **3 months when stored at -20°C** [4]. Using single-use aliquots is the best practice to avoid repeated freeze-thaw cycles.

Q3: The powder or solution has an unusual appearance. What should I do? A3: Do not use it. The solid should be a "white to light yellow" color [5]. If the powder looks different or your solution is not clear, contact the supplier for batch-specific information.

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References

1. STF-118804 | NAMPT inhibitor | Mechanism | Concentration [selleckchem.com]
2. STF 118804 | NAMPT Inhibitors [rndsystems.com]

3. STF-118804 | NAMPT | Apoptosis [targetmol.com]
4. STF-118804 | NAMPT inhibitor [focusbiomolecules.com]
5. STF-118804 | Apoptosis Inducer [medchemexpress.com]
6. STF-118804 [raybiotech.com]
7. Preclinical efficacy of the novel competitive NAMPT inhibitor ... [pmc.ncbi.nlm.nih.gov]

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